

# Environmental Fate of 1-Phenyldecane: A Technical Guide

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## Compound of Interest

Compound Name: 1-Phenyldecane

Cat. No.: B1670162

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## Introduction

**1-Phenyldecane** is a member of the linear alkylbenzene (LAB) family, characterized by a phenyl group attached to a linear ten-carbon alkyl chain. LABs are key precursors in the production of linear alkylbenzene sulfonates (LAS), a major component of synthetic detergents. Consequently, understanding the environmental fate of **1-phenyldecane** is crucial for assessing its potential ecological impact. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental persistence, degradation, bioaccumulation, and mobility of **1-phenyldecane**, with a focus on quantitative data, experimental methodologies, and the underlying biochemical pathways.

## Physicochemical Properties

The environmental behavior of **1-phenyldecane** is largely dictated by its physicochemical properties. Its low water solubility and high octanol-water partition coefficient (log Kow) indicate a strong tendency to partition from the aqueous phase into organic matter, such as soil, sediment, and biological tissues.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>26</sub>	[1]
Molecular Weight	218.38 g/mol	[1]
Melting Point	-14 °C	[2]
Boiling Point	293 °C	[2]
Density	0.856 g/mL at 25 °C	[2]
Water Solubility	Very low	[3]
log Kow (Octanol-Water Partition Coefficient)	7.37 (estimated)	[3]

## Environmental Fate and Transport

The distribution and persistence of **1-phenyldecane** in the environment are governed by a combination of transport and degradation processes.

## Mobility and Sorption

Due to its hydrophobic nature, **1-phenyldecane** exhibits low mobility in soil and aquatic environments. It has a strong affinity for organic matter, leading to significant sorption to soil and sediment particles. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for predicting this behavior.

Parameter	Value	Method	Reference
Estimated Koc	2.4 x 10 <sup>5</sup>	Regression-derived equation	[3]

A high Koc value indicates that **1-phenyldecane** is likely to be immobile in soil, with a low potential for leaching into groundwater.[3]

## Volatilization

The potential for volatilization from water surfaces is influenced by the Henry's Law constant. For **1-phenyldecane**, volatilization can be a significant transport mechanism from aquatic systems to the atmosphere.

## Bioaccumulation

The high lipophilicity of **1-phenyldecane** suggests a potential for bioaccumulation in aquatic organisms. The bioconcentration factor (BCF) is a measure of a chemical's tendency to concentrate in an organism from the surrounding water.

Organism	BCF Value	Exposure	Reference
Fish (Bluegill)	35 (for dodecylbenzene, a related LAB)	Not specified	[3]
Aquatic Organisms	636 (estimated)	Not applicable	[3]

While the estimated BCF is high, an experimental BCF for the closely related dodecylbenzene in fish is moderate, suggesting that metabolism may play a role in limiting bioaccumulation.[3]

## Degradation Pathways

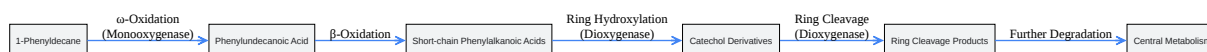
The primary mechanism for the removal of **1-phenyldecane** from the environment is microbial degradation. Both aerobic and anaerobic pathways have been identified for linear alkylbenzenes.

### Aerobic Biodegradation

Under aerobic conditions, the degradation of **1-phenyldecane** is primarily initiated by bacteria, such as species of *Nocardia* and *Pseudomonas*. The proposed pathway involves the following key steps:

- $\omega$ -Oxidation: The terminal methyl group of the decyl chain is oxidized to a primary alcohol, followed by further oxidation to an aldehyde and then a carboxylic acid, forming phenylundecanoic acid.

- $\beta$ -Oxidation: The resulting fatty acid undergoes sequential cleavage of two-carbon units, shortening the alkyl chain.
- Aromatic Ring Cleavage: Once the alkyl chain is sufficiently shortened, the phenyl ring is hydroxylated and subsequently cleaved by dioxygenase enzymes.



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Aerobic biodegradation pathway of **1-phenyldecane**.

## Anaerobic Biodegradation

Under anaerobic conditions, the degradation of linear alkylbenzenes is thought to proceed via different initial activation steps, as direct oxidation by oxygen is not possible. For linear alkylbenzene sulfonates (LAS), a proposed mechanism involves the addition of fumarate to the alkyl chain.<sup>[4]</sup> While the specific pathway for **1-phenyldecane** under anaerobic conditions is not fully elucidated, it is likely to involve activation of the alkyl chain followed by subsequent degradation.

## Experimental Protocols

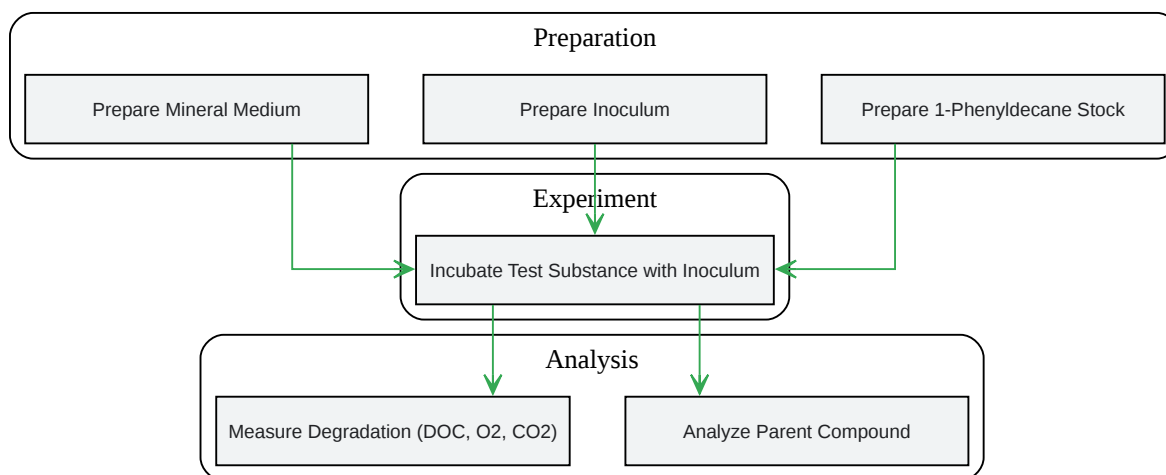
Standardized methods are crucial for obtaining reliable and comparable data on the environmental fate of chemicals. The following sections outline the principles of key experimental protocols relevant to **1-phenyldecane**.

## Biodegradation Rate Determination (based on OECD 301)

Objective: To determine the rate and extent of aerobic biodegradation of a chemical in an aqueous medium.

Methodology:

- **Test System:** A defined volume of mineral medium containing a known concentration of **1-phenyldecane** is inoculated with a mixed population of microorganisms (e.g., from activated sludge).
- **Incubation:** The test vessels are incubated in the dark at a constant temperature (e.g., 20-25°C) with continuous shaking to ensure aerobic conditions.
- **Analysis:** The degradation of **1-phenyldecane** is monitored over time by measuring a parameter such as dissolved organic carbon (DOC) removal, oxygen consumption, or the evolution of carbon dioxide. The concentration of the parent compound can also be measured using a specific analytical method.
- **Controls:** Abiotic controls (sterilized) and reference controls (with a readily biodegradable substance) are run in parallel to ensure the observed degradation is due to microbial activity and that the inoculum is active.



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Workflow for aerobic biodegradation testing.

## Soil Sorption/Desorption (based on OECD 106)

Objective: To determine the adsorption and desorption coefficients of a chemical in soil.

Methodology:

- Test System: A known mass of soil with characterized properties (organic carbon content, pH, texture) is equilibrated with an aqueous solution of **1-phenyldecane** of known concentration.
- Equilibration: The soil-solution slurry is agitated for a predetermined period (e.g., 24-48 hours) to reach equilibrium.
- Analysis: The phases are separated by centrifugation, and the concentration of **1-phenyldecane** remaining in the aqueous phase is measured. The amount adsorbed to the soil is calculated by mass balance.
- Data Analysis: The adsorption coefficient ( $K_d$ ) is calculated as the ratio of the concentration in soil to the concentration in water at equilibrium. The  $K_{oc}$  is then determined by normalizing  $K_d$  to the organic carbon content of the soil.

## Bioaccumulation in Fish (based on OECD 305)

Objective: To determine the bioconcentration factor (BCF) of a chemical in fish.

Methodology:

- Test System: Fish of a suitable species (e.g., rainbow trout, bluegill sunfish) are exposed to a constant, low concentration of **1-phenyldecane** in a flow-through or semi-static system.[5]
- Uptake Phase: The exposure is maintained for a defined period (e.g., 28 days) during which the concentration of **1-phenyldecane** in the fish tissue is measured at several time points.[3]
- Depuration Phase: After the uptake phase, the fish are transferred to clean water, and the elimination of the chemical from their tissues is monitored over time.
- Data Analysis: The BCF can be calculated as the ratio of the concentration in the fish at steady-state to the concentration in the water. Alternatively, a kinetic BCF can be determined from the uptake and depuration rate constants.

## Ecotoxicity

The potential for **1-phenyldecane** to cause adverse effects in aquatic organisms is an important aspect of its environmental risk assessment. Acute and chronic toxicity data are used to determine safe environmental concentrations.

Organism	Endpoint	Value	Exposure Duration	Reference
Daphnia magna (Water Flea)	EC50 (Immobilisation)	No specific data found for 1- phenyldecane	48 hours	[6][7]
Algae (Pseudokirchneriella subcapitata)	EC50 (Growth Inhibition)	No specific data found for 1- phenyldecane	72 hours	[8]

While specific data for **1-phenyldecane** is limited, studies on related linear alkylbenzenes and their sulfonated derivatives indicate that toxicity generally increases with the length of the alkyl chain.

## Analytical Methods

Accurate and sensitive analytical methods are essential for monitoring the presence and concentration of **1-phenyldecane** in environmental matrices.

## Water Samples

Method: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Water samples are typically extracted using liquid-liquid extraction (LLE) with a non-polar solvent like hexane or solid-phase extraction (SPE) with a C18 or similar sorbent.
- **Analysis:** The concentrated extract is injected into a GC-MS system. The gas chromatograph separates **1-phenyldecane** from other components in the sample, and the mass spectrometer provides definitive identification and quantification based on its unique mass spectrum.[9]

## Soil and Sediment Samples

Method: High-Performance Liquid Chromatography (HPLC) or GC-MS

- **Sample Preparation:** Soil or sediment samples are typically extracted using pressurized liquid extraction (PLE) or Soxhlet extraction with an organic solvent or solvent mixture. The extract is then cleaned up to remove interfering substances.
- **Analysis:** For HPLC analysis, the extract is separated on a reverse-phase column (e.g., C18) with a mobile phase of acetonitrile and water, and detection is often by UV or fluorescence. [\[10\]](#) For GC-MS analysis, the procedure is similar to that for water samples.

## Conclusion

**1-Phenyldecane** is a hydrophobic organic compound that, when released into the environment, is expected to partition strongly to soil, sediment, and biota. Its primary degradation mechanism is microbial, with aerobic pathways involving oxidation of the alkyl chain followed by aromatic ring cleavage being relatively well-understood for related compounds. While its potential for bioaccumulation is a concern due to its high lipophilicity, metabolic processes may limit its persistence in organisms. Key data gaps remain for specific experimental values for **1-phenyldecane**'s biodegradation rates under various conditions, soil-specific sorption coefficients, and ecotoxicity to a range of aquatic organisms. Further research focusing on these areas will allow for a more complete and accurate assessment of the environmental risks associated with this compound.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Variability of Biodegradation Rates of Commercial Chemicals in Rivers in Different Regions of Europe - PMC [pmc.ncbi.nlm.nih.gov]
- 3. catalog.labcorp.com [catalog.labcorp.com]



- 4. Bioaccumulation in fish | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 5. OECD 305: Bioaccumulation in Fish | ibacon GmbH [ibacon.com]
- 6. trjfas.org [trjfas.org]
- 7. Acute toxicity test with Daphnia magna: an alternative to mammals in the prescreening of chemical toxicity? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Algal growth inhibition test results of 425 organic chemical substances - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.usgs.gov [pubs.usgs.gov]
- 10. researchgate.net [researchgate.net]
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